

Ambiguity in "Dipropanoic Acid" Nomenclature Requires Clarification for In-Depth Analysis

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Compound of Interest

Compound Name: *Dipropanoic acid*

Cat. No.: *B8529689*

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A comprehensive review of chemical databases and scientific literature reveals that the term "**Dipropanoic acid**" is not a standard, unambiguous chemical name. Instead, it appears as a synonym or part of the name for several distinct and structurally diverse chemical compounds. To provide an accurate and in-depth technical guide as requested, it is crucial to first identify the specific molecule of interest.

Initial research has identified at least three different complex molecules referred to as or containing "**dipropanoic acid**" in their nomenclature:

- A Porphyrin Derivative: One compound identified is 3-[18-(2-carboxyethyl)-7,12-bis(ethenyl)-3,8,13,17-tetramethyl-21,22-dihydroporphyrin-2-yl]propanoic acid.^[1] This is a large, complex molecule with a porphyrin core, which is a class of compounds significant in biochemistry, for example, as part of hemoglobin and chlorophyll. Its properties and applications would be vastly different from simpler dicarboxylic acids.
- A Triazine Derivative: Another compound is Bis(2-carboxyethyl) Isocyanurate, also known as 1,3,5-Triazine-1,3(2H,4H)-**dipropanoic acid**.^[2] This molecule is based on a triazine ring structure and is used in applications such as flame retardants and heat stabilizers.^[2]
- A Thio-urea Derivative: A third, distinct structure is 3,3'-(DECYLCARBAMOTHIOYLAZANEDIYL)**DIPROPANOIC ACID**. This is a more specialized chemical with a thio-urea functional group.

The significant structural differences between these molecules mean that their chemical and physical properties, experimental protocols for their study, and their roles in signaling pathways or other biological and chemical processes are entirely different.

To proceed with the creation of a detailed technical guide that includes quantitative data, experimental methodologies, and pathway visualizations, the user is requested to clarify which of these compounds, or if another specific structure, is the intended subject of the report.

Once the specific "**Dipropanoic acid**" compound of interest is identified, a comprehensive guide will be developed to address the core requirements of the request.

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References

- 1. Dipropanoic acid | C₃₄H₃₄N₄O₄ | CID 135564357 - PubChem
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- 2. diopropanoic acid [chembk.com]
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